

2-Amino-5-bromophenol hydrochloride safety and handling

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Compound of Interest

Compound Name: 2-Amino-5-bromophenol
hydrochloride

Cat. No.: B1505894

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-5-bromophenol Hydrochloride**

This guide provides comprehensive safety and handling information for **2-Amino-5-bromophenol hydrochloride**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

2-Amino-5-bromophenol hydrochloride is the hydrochloride salt of 2-Amino-5-bromophenol. While specific data for the hydrochloride salt is limited, the properties of the parent compound, 2-Amino-5-bromophenol, are presented below. The hydrochloride salt is expected to have higher water solubility and a different melting point.

Property	Value	Source
CAS Number	38191-34-3 (for 2-Amino-5-bromophenol)	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₆ BrNO (for 2-Amino-5-bromophenol)	[2] [3] [5] [6]
Molecular Weight	188.02 g/mol (for 2-Amino-5-bromophenol)	[1] [2] [5]
Appearance	White to off-white or light yellow solid/crystalline powder	[3] [5]
Melting Point	146-147 °C	[5]
Boiling Point	265 °C at 760 mmHg	[5]
Flash Point	114.1 ± 23.2 °C	[5]
Density	1.8 ± 0.1 g/cm ³	[5]
Solubility	Springly soluble in water	[3]

Hazard Identification and Classification

This chemical is considered hazardous. The GHS classification for 2-Amino-5-bromophenol is as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.[4][6]
Skin irritation	Category 2	H315: Causes skin irritation.[4][5][6][7]
Eye irritation	Category 2	H319: Causes serious eye irritation.[4][5][6][7]
Specific target organ toxicity — single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation.[4][5][6][7]
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]

Signal Word: Warning[1][2][4][5]

Hazard Pictograms:

- GHS07 (Exclamation Mark)[1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Handling:

- Handle in a well-ventilated place.[5]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[5][8][9][10]
- Avoid contact with skin and eyes.[5][9][10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5][8][9][10]
- Do not eat, drink, or smoke when using this product.[8][9][10]

- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[11\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Keep container tightly closed.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Store locked up.[\[5\]](#)[\[7\]](#)
- Keep in the dark and under an inert atmosphere.[\[2\]](#)
- Incompatible materials include strong oxidizing agents, acid anhydrides, and acid chlorides.
[\[8\]](#)[\[10\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with this compound.

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166. [8] [10] [11] [12]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [8] [10] [11] [12] Thicker gloves may be necessary where there is a risk of abrasion or puncture. [9]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [8] [10] [11] [12]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Instructions
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[8] Rinse mouth.[7][8] Do NOT induce vomiting.[13] If the person is conscious and not convulsing, giving a glass of milk, beaten egg whites, or an activated charcoal slurry may be advised by a medical professional.[13]
Skin Contact	Take off immediately all contaminated clothing.[7] Wash off immediately with plenty of soap and water for at least 15 minutes.[8] If skin irritation occurs, get medical advice/attention.[7] Wash contaminated clothing before reuse.[7][8]
Eye Contact	Rinse cautiously with water for several minutes.[7][8] Remove contact lenses, if present and easy to do.[7][8] Continue rinsing for at least 15 minutes.[8] If eye irritation persists, get medical advice/attention.[7][8]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[7][9][10] If not breathing, give artificial respiration.[8][10] If you feel unwell, call a POISON CENTER or doctor/physician.[7][10][11]

Accidental Release Measures

In case of a spill, follow these procedures:

- Ensure adequate ventilation and remove all sources of ignition.[11]
- Evacuate personnel from the danger area.[7]
- Avoid breathing dust and prevent contact with skin and eyes.[9]

- Use dry clean-up procedures; avoid generating dust.[9]
- Sweep up or vacuum the spilled material and shovel it into suitable, closed containers for disposal.[8][9][12]
- Do not let the product enter drains or surface water.[7][8][11]

Toxicological Information

The toxicological properties of **2-Amino-5-bromophenol hydrochloride** have not been fully investigated.[8] It is known to be harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[4][5] No information is available regarding its carcinogenicity.[8]

Experimental Protocols

Detailed experimental protocols for this specific compound are not readily available in the public domain. However, standardized methodologies, such as those established by the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals, are typically used to assess the hazards identified. Below are generalized protocols relevant to the known hazards of this compound.

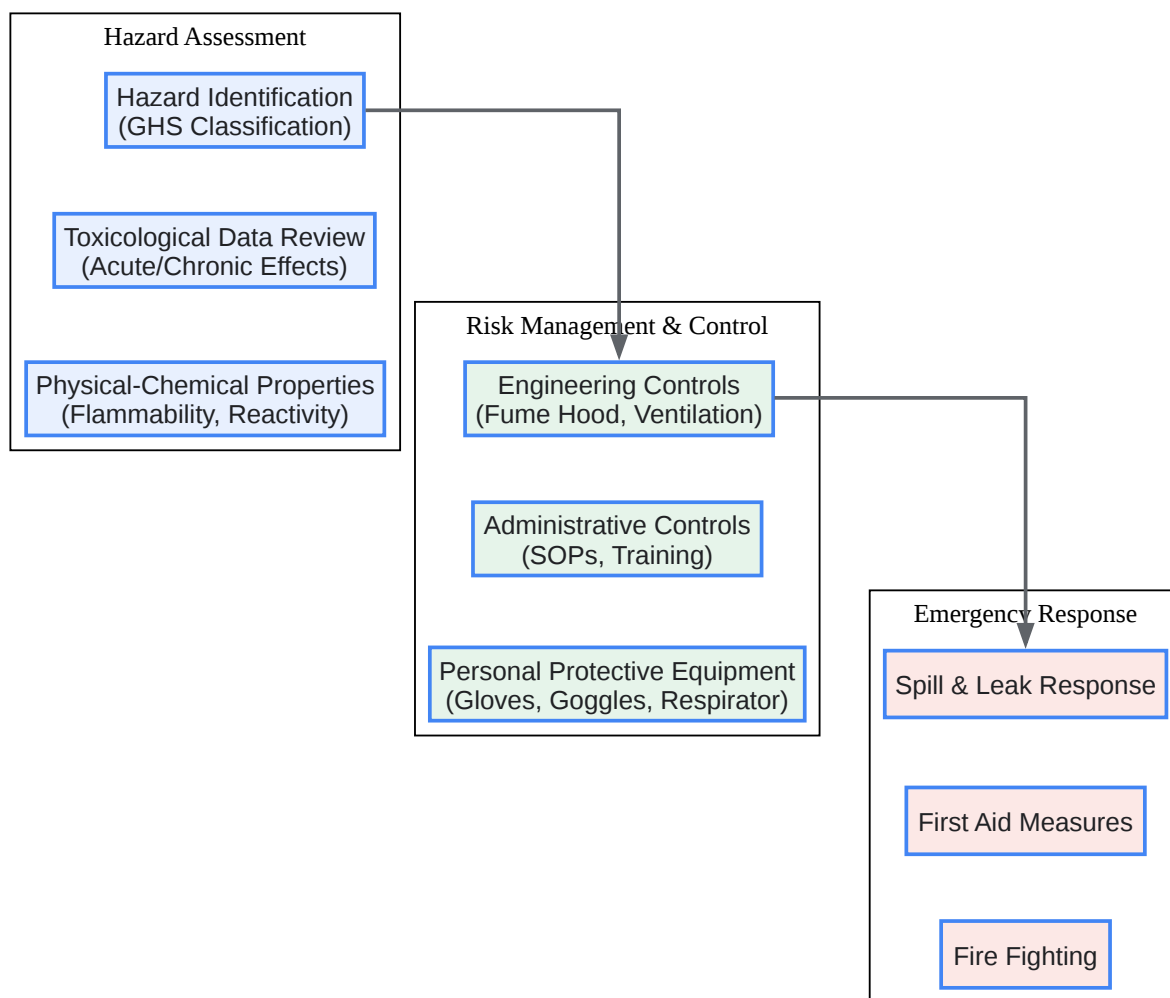
a) Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure with a limited number of animals (typically female rats) per step. The substance is administered orally at one of the defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The outcome of the test (mortality or evident toxicity) at one dose level determines the next step.
- Procedure:
 - Animals are fasted prior to dosing.
 - The substance is administered in a single dose by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.

- A post-mortem examination of major organs is performed on all animals.
 - Data Analysis: The results allow for the classification of the substance into a specific GHS toxicity category.
- b) Skin Irritation/Corrosion - OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion)
- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
 - Principle: The substance is applied to the skin of a single experimental animal (typically an albino rabbit) in a stepwise manner.
 - Procedure:
 - A small area of the animal's back is clipped free of fur.
 - A measured amount of the test substance (0.5 g or 0.5 mL) is applied to a small area of skin under a gauze patch.
 - The patch is left in place for a defined period (e.g., 4 hours).
 - After exposure, the patch is removed, and the skin is cleaned.
 - The skin is observed and graded for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Data Analysis: The mean scores for erythema and edema are calculated to determine the irritation potential and classify the substance according to GHS criteria.
- c) Eye Irritation/Corrosion - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)
- Objective: To determine the potential of a substance to cause eye irritation or serious eye damage.
 - Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The other eye remains untreated and serves as a control.

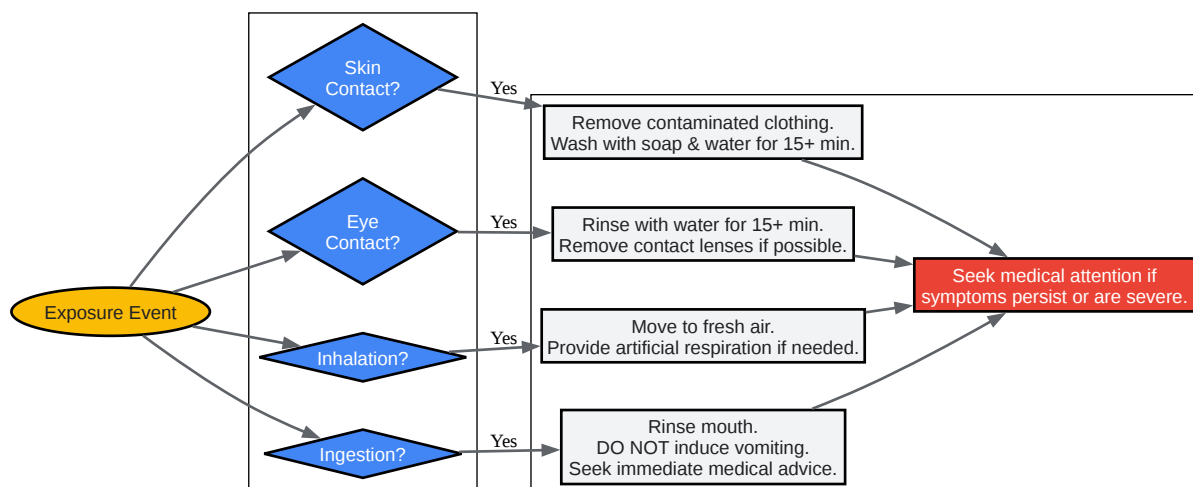
- Procedure:
 - A measured amount of the substance (0.1 g or 0.1 mL) is instilled into the eye.
 - The eye is observed and scored for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Data Analysis: The scores are used to classify the substance based on the severity and reversibility of the eye effects observed.

Visualizations



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Caption: General workflow for chemical safety assessment and management.



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Caption: First aid decision tree based on the route of exposure.

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